

An In-depth Technical Guide to 4-Methoxyphenethyl Alcohol (C₉H₁₂O₂)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxyphenethyl alcohol

Cat. No.: B029802

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methoxyphenethyl alcohol, with the chemical formula C₉H₁₂O₂, is an aromatic alcohol that has garnered interest in various scientific fields. It is a naturally occurring compound, identified as a major component in the scent of certain plants like *Amorphophallus albispathus*.^[1] This guide provides a comprehensive overview of its chemical and physical properties, common synthesis routes, and its established biological activities. A key focus is placed on its role as an inhibitor of macromolecular synthesis in prokaryotic systems and its utility as a versatile building block in organic synthesis, particularly in the context of drug discovery and development. Detailed experimental methodologies and data are presented to facilitate further research and application of this compound.

Chemical and Physical Properties

4-Methoxyphenethyl alcohol is a solid at room temperature with a low melting point.^[2] Its physical and chemical characteristics are summarized in the table below, providing essential data for its handling, storage, and application in experimental settings.

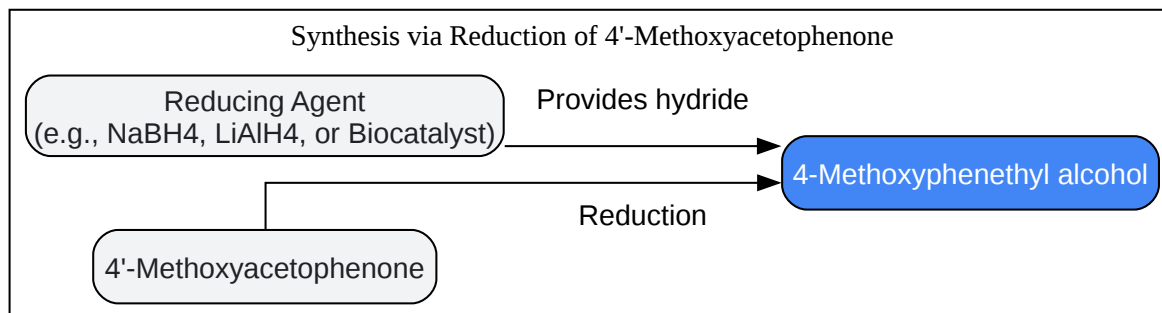
Property	Value	Reference
Molecular Formula	C9H12O2	[2]
Molecular Weight	152.19 g/mol	[2]
CAS Number	702-23-8	[2]
Appearance	White to light yellow solid	[3]
Melting Point	26-28 °C	[2]
Boiling Point	334-336 °C	[2]
Density	1.113 g/mL at 25 °C (lit.)	
Flash Point	113 °C (235.4 °F) - closed cup	
Solubility	Soluble in DMSO and Methanol	
InChI Key	AUWDOZOUJWEPBA-UHFFFAOYSA-N	[2]
SMILES	<chem>COc1ccc(CCO)cc1</chem>	[2]

Synthesis of 4-Methoxyphenethyl Alcohol

The synthesis of **4-Methoxyphenethyl alcohol** can be achieved through various chemical routes. The most common laboratory methods involve the reduction of a corresponding ketone or the reduction of a carboxylic acid derivative.

Synthesis via Reduction of 4'-Methoxyacetophenone

A prevalent method for synthesizing **4-Methoxyphenethyl alcohol** is the reduction of 4'-methoxyacetophenone. This can be accomplished using various reducing agents. A biocatalytic approach offers a stereoselective route to specific enantiomers.



[Click to download full resolution via product page](#)

Caption: Synthesis of **4-Methoxyphenethyl alcohol**.

Experimental Protocol: Biocatalytic Reduction of 4'-Methoxyacetophenone

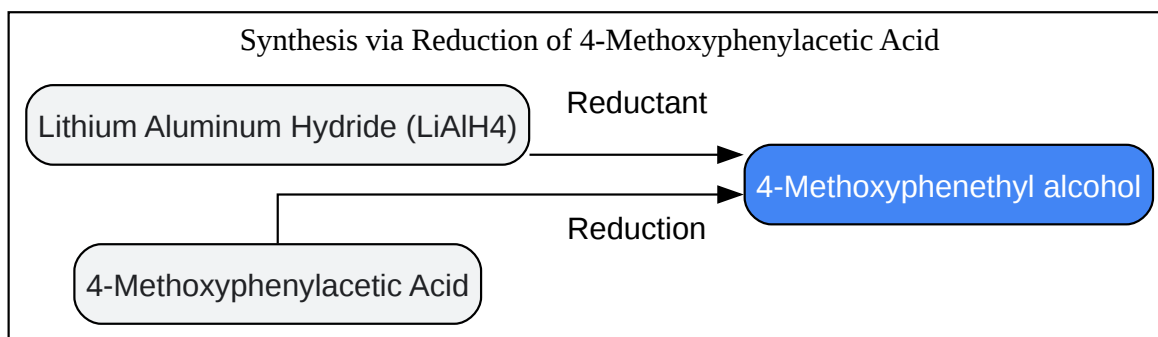
This protocol outlines a general procedure for the enantioselective reduction using a whole-cell biocatalyst, such as *Saccharomyces uvarum* or immobilized *Trigonopsis variabilis*.^[2]

- Culture Preparation: Cultivate the selected yeast strain in an appropriate growth medium until it reaches the mid-logarithmic phase of growth.
- Cell Harvesting and Immobilization (if applicable): Harvest the cells by centrifugation. For immobilized systems, entrap the cells in a suitable matrix like calcium alginate.
- Bioreduction Reaction:
 - Prepare a reaction mixture containing a suitable buffer (e.g., phosphate buffer, pH 6.0-8.5).
 - Add 4'-methoxyacetophenone as the substrate. The concentration may need optimization but is typically in the millimolar range.
 - Introduce the whole cells or immobilized biocatalyst to the reaction mixture.
 - Incubate the reaction at a controlled temperature (e.g., 25-30 °C) with agitation.

- Reaction Monitoring and Product Extraction:
 - Monitor the progress of the reaction by techniques such as HPLC or GC to determine the conversion of the substrate and the enantiomeric excess of the product.
 - Upon completion, extract the product from the aqueous phase using an organic solvent like ethyl acetate.
- Purification: Purify the extracted **4-Methoxyphenethyl alcohol** using column chromatography on silica gel.

Synthesis via Reduction of 4-Methoxyphenylacetic Acid

Another common synthetic route is the reduction of 4-methoxyphenylacetic acid or its ester derivatives. This typically requires a strong reducing agent like lithium aluminum hydride (LiAlH_4).



[Click to download full resolution via product page](#)

Caption: Synthesis from 4-Methoxyphenylacetic Acid.

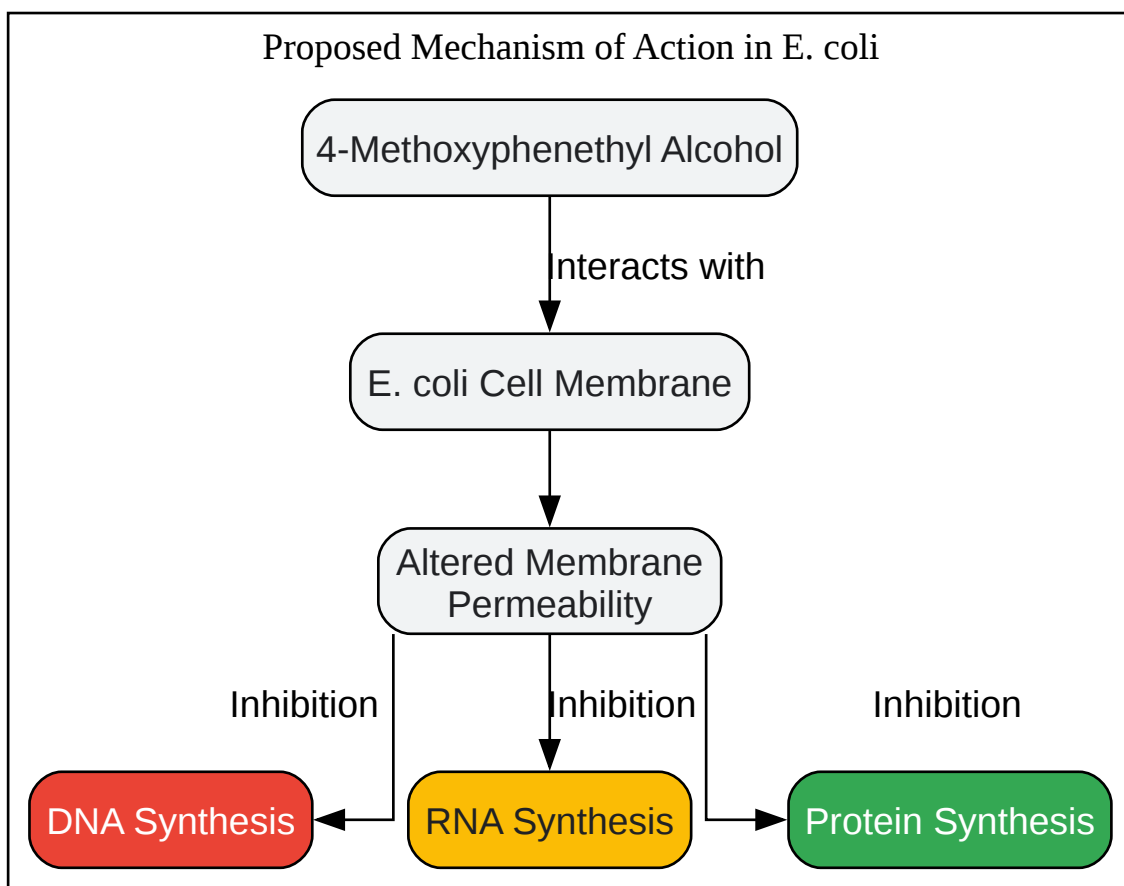
Experimental Protocol: Reduction of 4-Methoxyphenylacetic Acid with LiAlH_4

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon), suspend lithium aluminum hydride in anhydrous tetrahydrofuran (THF).

- **Addition of Reactant:** Dissolve 4-methoxyphenylacetic acid in anhydrous THF and add it dropwise to the LiAlH_4 suspension at 0 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours until the reaction is complete (monitored by TLC).
- **Quenching:** Cool the reaction mixture to 0 °C and cautiously quench the excess LiAlH_4 by the sequential dropwise addition of water, followed by a 15% aqueous solution of sodium hydroxide, and then more water.
- **Workup and Extraction:** Filter the resulting solid and wash it with THF. Combine the organic filtrates and dry them over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure, and purify the crude product by column chromatography on silica gel to yield **4-Methoxyphenethyl alcohol**.

Biological Activity: Inhibition of Macromolecular Synthesis

4-Methoxyphenethyl alcohol has been shown to inhibit the synthesis of protein, RNA, and DNA in *Escherichia coli*.^[1] While the precise mechanism for the 4-methoxy derivative is not fully elucidated, studies on the parent compound, phenethyl alcohol, suggest that it disrupts the cell membrane's permeability, which in turn leads to a cascade of inhibitory effects on cellular processes.^{[4][5]} The inhibition of DNA synthesis is thought to be a primary and selective effect.



[Click to download full resolution via product page](#)

Caption: Inhibition of Macromolecular Synthesis in E. coli.

Experimental Protocol: Determination of Macromolecular Synthesis Inhibition

This protocol provides a general framework for assessing the inhibitory effects of **4-Methoxyphenethyl alcohol** on DNA, RNA, and protein synthesis in E. coli using radiolabeled precursors.

- **Bacterial Culture:** Grow E. coli in a minimal medium to the early logarithmic phase.
- **Treatment:** Divide the culture into experimental and control groups. Add **4-Methoxyphenethyl alcohol** (at various concentrations) to the experimental cultures.
- **Radiolabeling:** To measure the synthesis of specific macromolecules, add the following radiolabeled precursors to aliquots of the cultures at different time points after treatment:

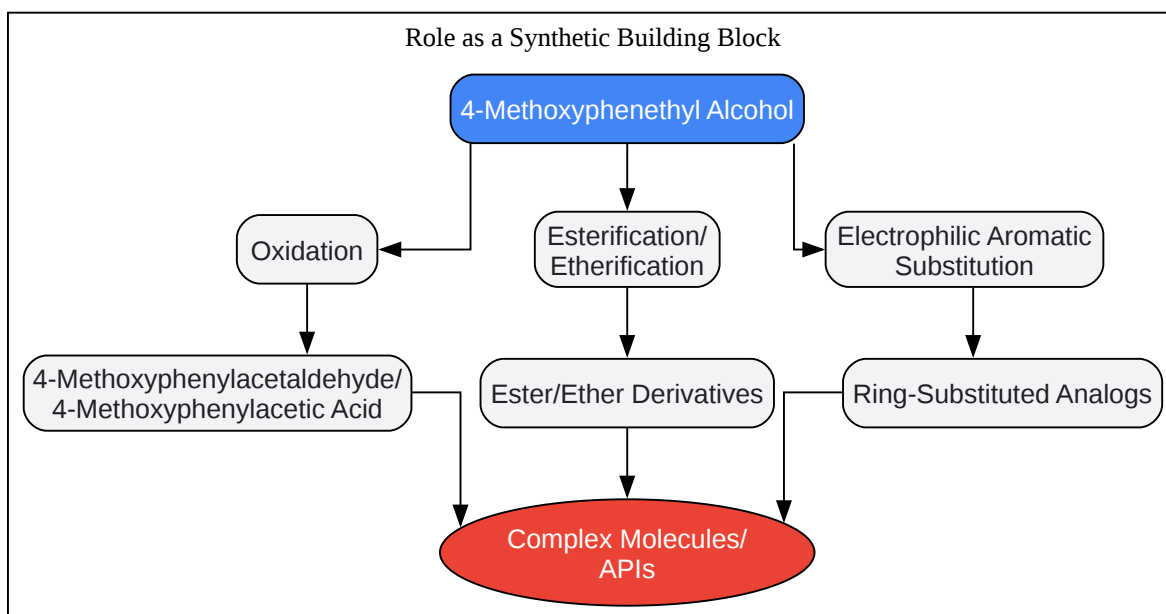
- DNA Synthesis: [^3H]Thymidine
- RNA Synthesis: [^3H]Uridine
- Protein Synthesis: [^{35}S]Methionine or [^3H]Leucine
- Incorporation Assay:
 - After a short incubation period with the radiolabel, stop the incorporation by adding cold trichloroacetic acid (TCA).
 - Collect the precipitated macromolecules on glass fiber filters.
 - Wash the filters extensively with cold TCA and ethanol to remove unincorporated radiolabels.
- Quantification: Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis: Compare the amount of incorporated radioactivity in the treated samples to the control samples to determine the percentage of inhibition of DNA, RNA, and protein synthesis.

Applications in Drug Development and Organic Synthesis

4-Methoxyphenethyl alcohol serves as a valuable building block in organic synthesis due to its reactive hydroxyl group and the potential for electrophilic substitution on the aromatic ring.^[6] Its structural motif is present in various biologically active molecules.

- **Pharmaceutical Intermediates:** It can be used as a precursor for the synthesis of more complex molecules with potential therapeutic applications. For instance, it can be a starting material for the preparation of certain alkaloids and other heterocyclic compounds.
- **Fragrance and Flavor Industry:** Due to its pleasant aroma, it finds applications in the fragrance and flavor industry.

- Protecting Group Chemistry: The 4-methoxybenzyl (PMB) group, derived from the related 4-methoxybenzyl alcohol, is a widely used protecting group for alcohols in multi-step organic synthesis.[6] While **4-Methoxyphenethyl alcohol** itself is not the direct protecting group, its structural elements are relevant to this area of chemistry.



[Click to download full resolution via product page](#)

Caption: Synthetic utility of **4-Methoxyphenethyl alcohol**.

Safety and Handling

4-Methoxyphenethyl alcohol should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) before use.

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and a lab coat.

- Handling: Avoid contact with skin and eyes. Avoid inhalation of dust. Use in a well-ventilated area.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

4-Methoxyphenethyl alcohol is a compound with significant potential in both biological research and synthetic chemistry. Its ability to inhibit macromolecular synthesis in bacteria warrants further investigation for potential antimicrobial applications. Furthermore, its utility as a versatile chemical intermediate makes it a valuable tool for medicinal chemists and professionals in drug development. The experimental protocols and data presented in this guide are intended to provide a solid foundation for future research and innovation involving this multifaceted molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 4-メトキシフェネチルアルコール 99% | Sigma-Aldrich [sigmaaldrich.com]
- 3. Tools for Characterizing Bacterial Protein Synthesis Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. SELECTIVE AND REVERSIBLE INHIBITION OF THE SYNTHESIS OF BACTERIAL DEOXYRIBONUCLEIC ACID BY PHENETHYL ALCOHOL - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Action of Phenethyl Alcohol on the Synthesis of Macromolecules in Escherichia coli - PMC [pmc.ncbi.nlm.nih.gov]
- 6. nbino.com [nbino.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methoxyphenethyl Alcohol (C₉H₁₂O₂)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b029802#4-methoxyphenethyl-alcohol-chemical-formula-c9h12o2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com